

Application Notes and Protocols for URAT1 Inhibitor 10

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Compound of Interest

Compound Name: URAT1 inhibitor 10

Cat. No.: B12381598

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These application notes provide a summary of the inhibitory activity and experimental protocols for a selective URAT1 inhibitor, designated as **URAT1 inhibitor 10** (also referred to as Compound 23a). This document is intended for researchers, scientists, and drug development professionals investigating novel treatments for hyperuricemia and gout.

Overview of URAT1 Inhibitor 10

URAT1 (Urate Transporter 1), encoded by the SLC22A12 gene, is a crucial transporter in the kidneys responsible for the reabsorption of uric acid from the filtrate back into the bloodstream. [1][2] Inhibition of URAT1 is a validated therapeutic strategy to increase uric acid excretion and lower serum uric acid levels, thereby addressing the root cause of hyperuricemia and preventing gout flare-ups. [1][3][4] **URAT1 inhibitor 10** is a potent and orally efficacious inhibitor of URAT1. [5]

Quantitative Data Summary

The following tables summarize the in vitro and in vivo efficacy of **URAT1 inhibitor 10**.

Table 1: In Vitro Inhibitory Activity [5]

Target	Cell Line	IC50 (μM)
URAT1	-	0.052
OAT1	MDCK-hOAT1	9.17

Table 2: In Vitro Anti-inflammatory Activity[5]

Cell Line	Cytokine	Inhibition Rate (%)	Concentration (μM)	Incubation Time (hours)
RAW264.7	IL-6	25.6	-	24

Table 3: In Vitro Cytotoxicity[5]

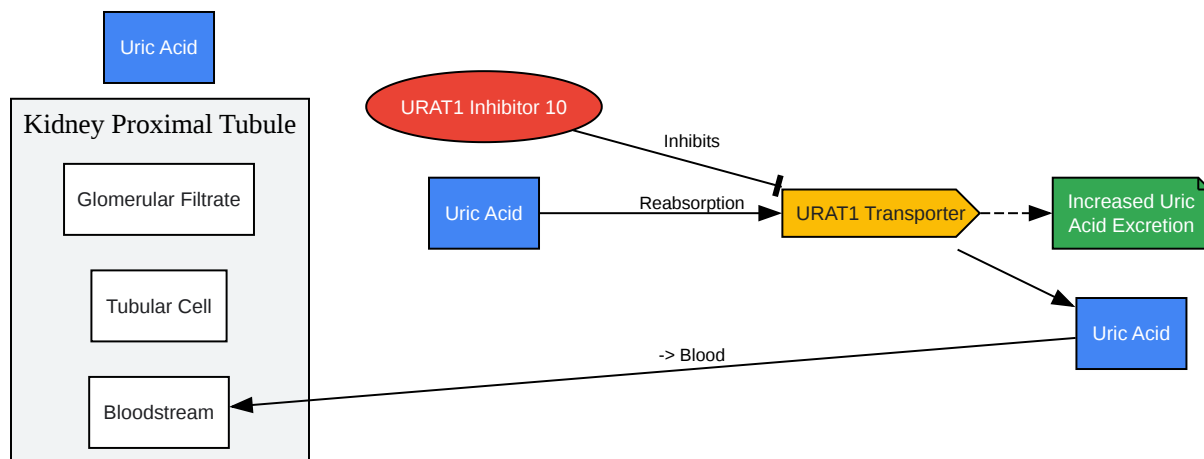
Cell Line	IC50 (μg/mL)
HepG2	> 64

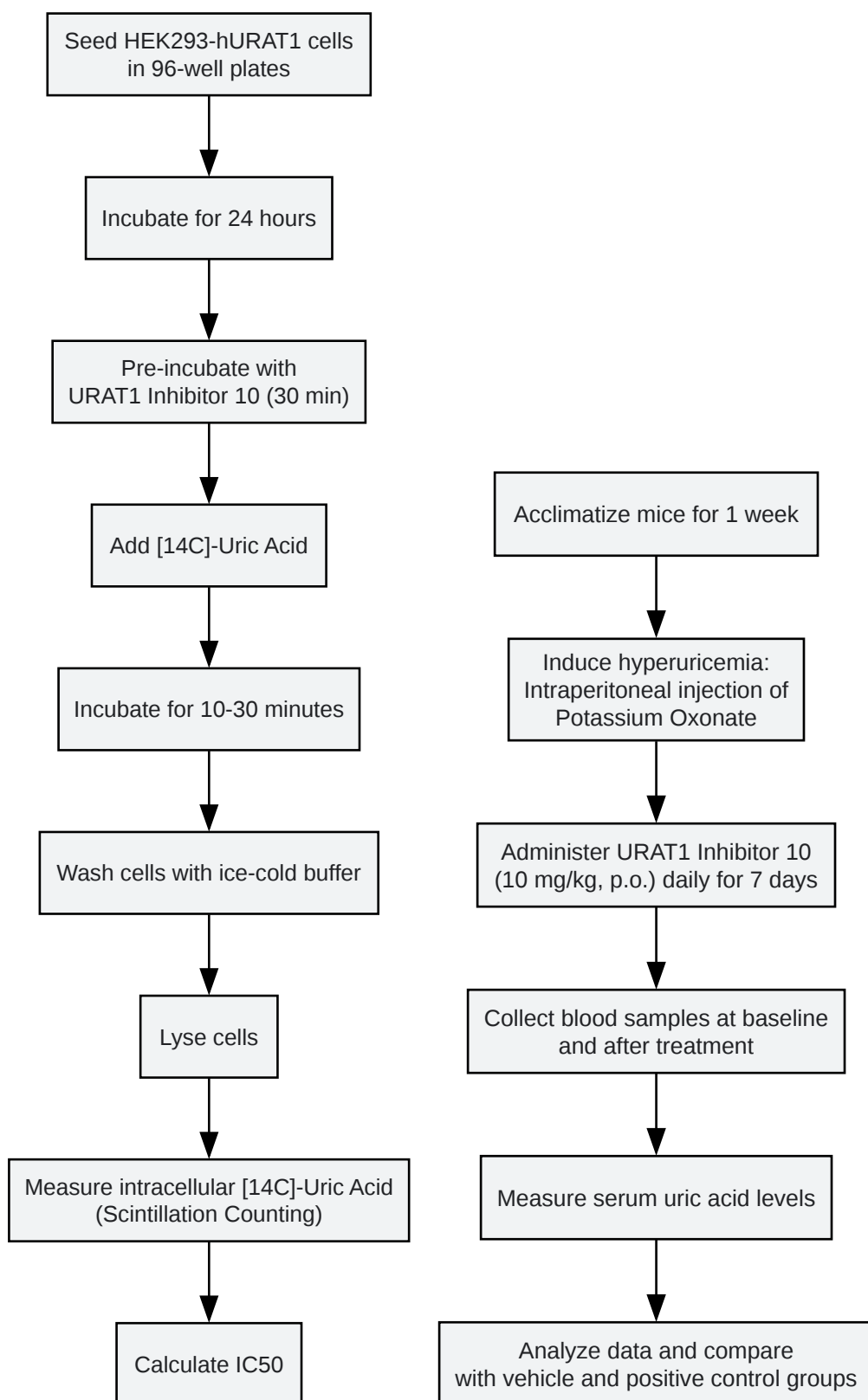
Table 4: In Vivo Efficacy in a Hyperuricemic Mouse Model[5]

Animal Model	Treatment	Dosage (mg/kg, p.o.)	Duration	Serum Uric Acid Reduction (%)
Potassium Oxonate-induced Hyperuricemic Mice	URAT1 inhibitor 10	10	7 days	53.9
Potassium Oxonate-induced Hyperuricemic Mice	Lesinurad (positive control)	10	7 days	Comparable to URAT1 inhibitor 10

Signaling Pathway

The mechanism of action of URAT1 inhibitors involves the blockade of uric acid reabsorption in the proximal tubules of the kidneys.





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